

Technical Guide: Molecular Characterization and Synthesis of Nitro-Substituted N-Phenylphthalimide Derivatives

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Compound of Interest

Compound Name: 2-(4-Hydroxy-3-nitrophenyl)isoindoline-1,3-dione
CAS No.: 575445-12-4
Cat. No.: B11843180

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Executive Summary

In the realm of medicinal chemistry, the N-phenylphthalimide scaffold represents a privileged structure, serving as a pharmacophore for diverse biological activities including anticonvulsant, anti-inflammatory (TNF-

inhibition), and antimicrobial effects.^[1] The introduction of a nitro (

) group—whether on the phthalimide core or the N-phenyl moiety—significantly alters the electronic distribution, metabolic stability, and binding affinity of the molecule.

This guide provides a rigorous technical analysis of the molecular weight (MW) and molecular formula of these derivatives. Beyond static data, we detail the synthetic pathways required to access specific regioisomers and the validation protocols necessary to confirm their identity in a drug discovery pipeline.

Molecular Specifications and Isomerism

For the researcher, distinguishing between regioisomers is critical. While the molecular formula and weight remain constant across mono-nitro isomers, the position of the nitro group dictates the synthetic route and biological profile.

Core Data: Mono-Nitro Derivatives

All mono-nitro substituted N-phenylphthalimide derivatives share the following core specifications:

Property	Value
Molecular Formula	
Molecular Weight	268.23 g/mol
Exact Mass	268.0484 Da
Elemental Analysis	C: 62.69%, H: 3.01%, N: 10.44%, O: 23.86%

Regioisomer Classification

The nitro group can be located on either the phthalimide ring (A-Ring) or the N-phenyl ring (B-Ring).

Compound Name	Nitro Position	Structure Description	CAS Number
N-(4-nitrophenyl)phthalimide	B-Ring (Para)	Phthalimide core + 4-Nitroaniline moiety	31604-39-4
N-(3-nitrophenyl)phthalimide	B-Ring (Meta)	Phthalimide core + 3-Nitroaniline moiety	5466-84-2
4-nitro-N-phenylphthalimide	A-Ring (Pos 4)	4-Nitrophthalimide core + Aniline moiety	40392-27-6
3-nitro-N-phenylphthalimide	A-Ring (Pos 3)	3-Nitrophthalimide core + Aniline moiety	N/A*

*Note: 3-nitro isomers are less common due to steric hindrance during synthesis but are critical for SAR studies.

Synthetic Methodologies

To ensure high purity and correct regiochemistry, we utilize a condensation pathway rather than direct nitration.^[2] Direct nitration of N-phenylphthalimide yields a mixture of isomers that is difficult to separate.^[2]

Protocol A: Synthesis of N-(4-nitrophenyl)phthalimide

Target: Nitro group on the N-phenyl ring.^[2] Mechanism: Nucleophilic attack of the amine on the anhydride carbonyl, followed by dehydration.

Reagents:

- Phthalic Anhydride (1.0 eq)
- 4-Nitroaniline (1.0 eq)
- Glacial Acetic Acid (Solvent)

Step-by-Step Protocol:

- **Dissolution:** Dissolve 10 mmol of phthalic anhydride in 20 mL of glacial acetic acid in a round-bottom flask.
- **Addition:** Add 10 mmol of 4-nitroaniline. The electron-withdrawing nitro group reduces the nucleophilicity of the aniline, requiring thermal activation.
- **Reflux:** Heat the mixture to reflux () for 4–6 hours. Monitor via TLC (Ethyl Acetate:Hexane 3:7).[2]
- **Precipitation:** Cool the reaction mixture to room temperature. Pour into 100 mL of crushed ice/water.
- **Filtration:** Filter the resulting precipitate under vacuum.[2]
- **Purification:** Recrystallize from ethanol or acetone to yield pale yellow crystals (MP: 263–265).

Protocol B: Synthesis of 4-nitro-N-phenylphthalimide

Target: Nitro group on the Phthalimide ring.[2] Reagents:

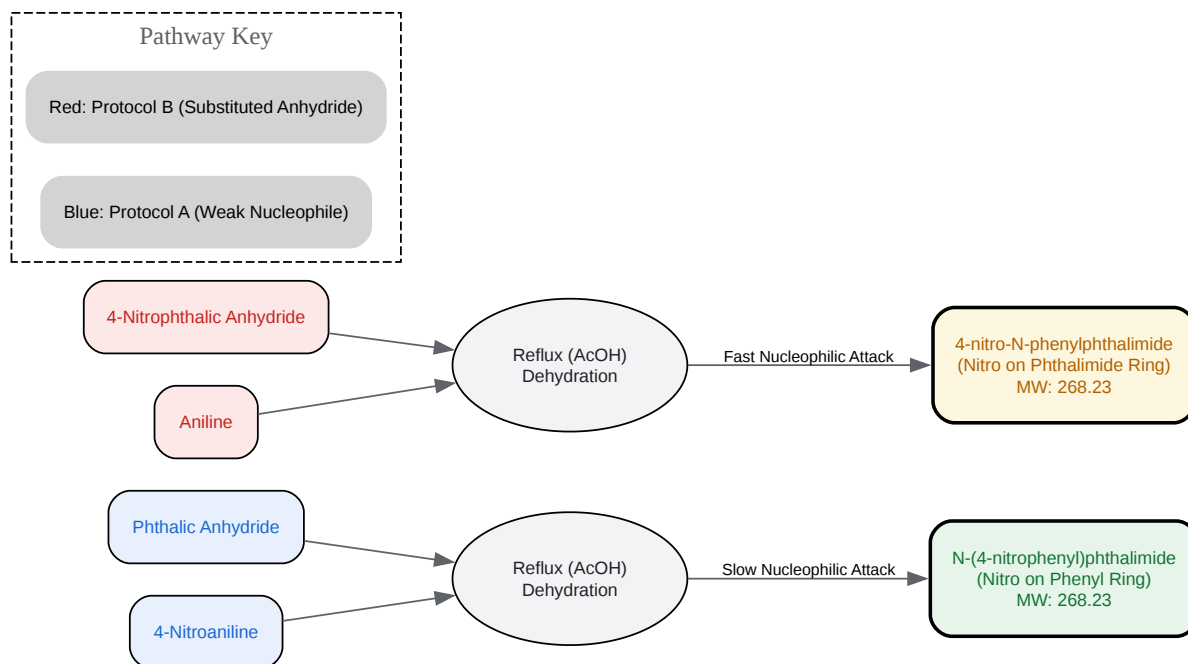
- 4-Nitrophthalic Anhydride (1.0 eq)
- Aniline (1.0 eq)

Step-by-Step Protocol:

- **Mixing:** Combine 10 mmol of 4-nitrophthalic anhydride and 10 mmol of aniline in 20 mL of DMF or Acetic Acid.
- **Reflux:** Reflux for 3 hours. The reaction is generally faster than Protocol A because aniline is a stronger nucleophile than nitroaniline.[2]
- **Workup:** Pour into ice water. The product will precipitate immediately.[2]

- Purification: Recrystallize from ethanol.

Synthetic Pathway Visualization



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Figure 1: Divergent synthetic pathways for accessing specific regioisomers of nitro-N-phenylphthalimide.

Characterization and Validation Strategies

As a scientist, relying solely on melting point is insufficient for publication-grade data or IND (Investigational New Drug) filing. You must validate the molecular formula and weight using orthogonal methods.[2]

Mass Spectrometry (MS)

- Technique: ESI-MS (Electrospray Ionization) or EI-MS (Electron Impact).[2]
- Expected Signal:
 - Molecular Ion ($\text{C}_8\text{H}_5\text{NO}_2$): m/z 268.2
 - Protonated Ion ($\text{C}_8\text{H}_6\text{NO}_2$): m/z 269.2
- Validation Check: The absence of the M^+ peak suggests decomposition or incomplete reaction.[2] A peak at m/z 223 indicates the loss of the nitro group (rare in soft ionization) or contamination with unsubstituted N-phenylphthalimide.

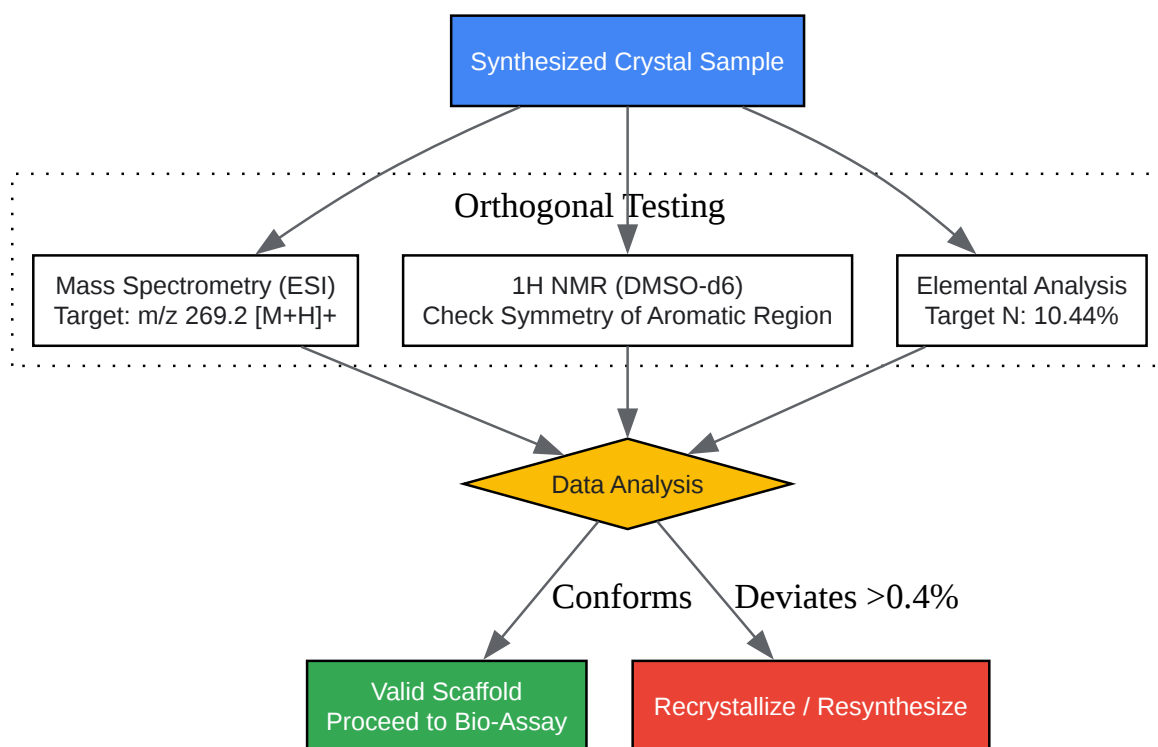
Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool to distinguish between isomers (e.g., Protocol A vs. Protocol B products), as they share the same Mass/Charge ratio.

- N-(4-nitrophenyl)phthalimide:
 - ^1H NMR (DMSO- d_6): The phthalimide protons appear as a symmetric multiplet (AA'BB' system) around 7.9–8.0 ppm. The N-phenyl protons show a characteristic pair of doublets (AA'XX' system) shifted downfield (8.4 ppm) due to the nitro group.
- 4-nitro-N-phenylphthalimide:
 - ^1H NMR (DMSO- d_6): The N-phenyl ring protons appear as a standard multiplet (

7.4–7.6 ppm). The phthalimide ring protons lose symmetry, showing distinct singlet, doublet, and doublet splitting patterns due to the 4-nitro substitution.

Validation Workflow



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Figure 2: Quality control workflow for validating nitro-substituted phthalimide derivatives.

Biological Context & Structure-Activity Relationship (SAR)

Understanding the molecular weight and formula is not just for inventory; it is crucial for molarity calculations in biological assays.

- **Lipophilicity (LogP):** The addition of a nitro group increases the polarity compared to the unsubstituted parent (N-phenylphthalimide, MW 223.23). However, the position matters. Ortho-nitro substituents may form intramolecular interactions, altering solubility and membrane permeability.^[2]

- Metabolic Liability: The nitro group is a "structural alert" in drug discovery.[2] It can be reduced to an amine () or hydroxylamine () in vivo by nitroreductases. This metabolic shift changes the MW from 268.23 to 238.24 (amine), drastically altering the pharmacodynamics.

Recommendation: When screening these compounds, always include a "metabolite control" (the corresponding amino-derivative) to distinguish between the activity of the parent nitro-compound and its reduced metabolite.

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